

CAS number and molecular formula for (Z)-hydroxyimino-acetic acid

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Compound of Interest

Compound Name: Acetic acid, (hydroxyimino)-, (Z)-

Cat. No.: B12441912

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An In-depth Technical Guide to (Z)-hydroxyimino-acetic acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Z)-hydroxyimino-acetic acid, also known as glyoxylic acid oxime, is a small organic molecule with significant potential in coordination chemistry and as a building block in organic synthesis. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis protocols, and spectral characterization. While direct involvement in specific signaling pathways is not yet elucidated, its structural relationship to biologically relevant molecules and the broader activities of oxime-containing compounds suggest areas for future investigation. This document aims to serve as a foundational resource for researchers and professionals in chemistry and drug development.

Chemical Identity and Molecular Structure

(Z)-hydroxyimino-acetic acid is the Z-isomer of 2-(hydroxyimino)acetic acid. The Z-configuration refers to the arrangement of the hydroxyl (-OH) and carboxyl (-COOH) groups on the same side of the C=N double bond. This configuration is confirmed by X-ray crystallography and NMR spectroscopy.^[1]

Molecular Formula: $C_2H_3NO_3$

CAS Numbers:

- 62812-66-2 (for the (Z)-isomer)
- 3545-80-0 (for the unspecified isomer)

Molecular Weight: 89.05 g/mol [\[1\]](#)[\[2\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of (Z)-hydroxyimino-acetic acid is presented in Table 1. The compound is a solid at room temperature and exhibits moderate thermal stability, decomposing at temperatures above 160°C.[\[1\]](#) It is soluble in polar solvents.[\[1\]](#)

Property	Value	Reference
Melting Point	162–164°C (decomposes)	[1]
pKa	≈ 2.3	[1]
Dipole Moment	4.2 D (calculated)	[1]
Solubility	Soluble in polar solvents	[1]

Table 1: Physicochemical Properties of (Z)-hydroxyimino-acetic acid

Experimental Protocols

Synthesis of (Z)-hydroxyimino-acetic acid

Several methods for the synthesis of (Z)-hydroxyimino-acetic acid have been reported. A common laboratory-scale synthesis involves the reaction of glyoxylic acid with hydroxylamine hydrochloride. An alternative industrial method utilizes the reaction of chloral hydrate with hydroxylamine hydrochloride.

Protocol 1: From Glyoxylic Acid and Hydroxylamine Hydrochloride

This method is a standard procedure for the formation of oximes from α -keto acids.

- Reactants: Glyoxylic acid, Hydroxylamine hydrochloride, Base (e.g., sodium bicarbonate).

- Solvent: Water or a mixed aqueous-organic solvent system.
- Procedure:
 - Dissolve glyoxylic acid in water.
 - Separately, prepare a solution of hydroxylamine hydrochloride and a mild base (e.g., sodium bicarbonate) in water and cool the solution.
 - Slowly add the cooled hydroxylamine solution to the glyoxylic acid solution with stirring.
 - The reaction mixture is typically stirred for a period of time at room temperature or slightly elevated temperatures.
 - The product can be isolated by acidification of the reaction mixture, leading to precipitation of the (Z)-hydroxyimino-acetic acid, which is then collected by filtration, washed, and dried.

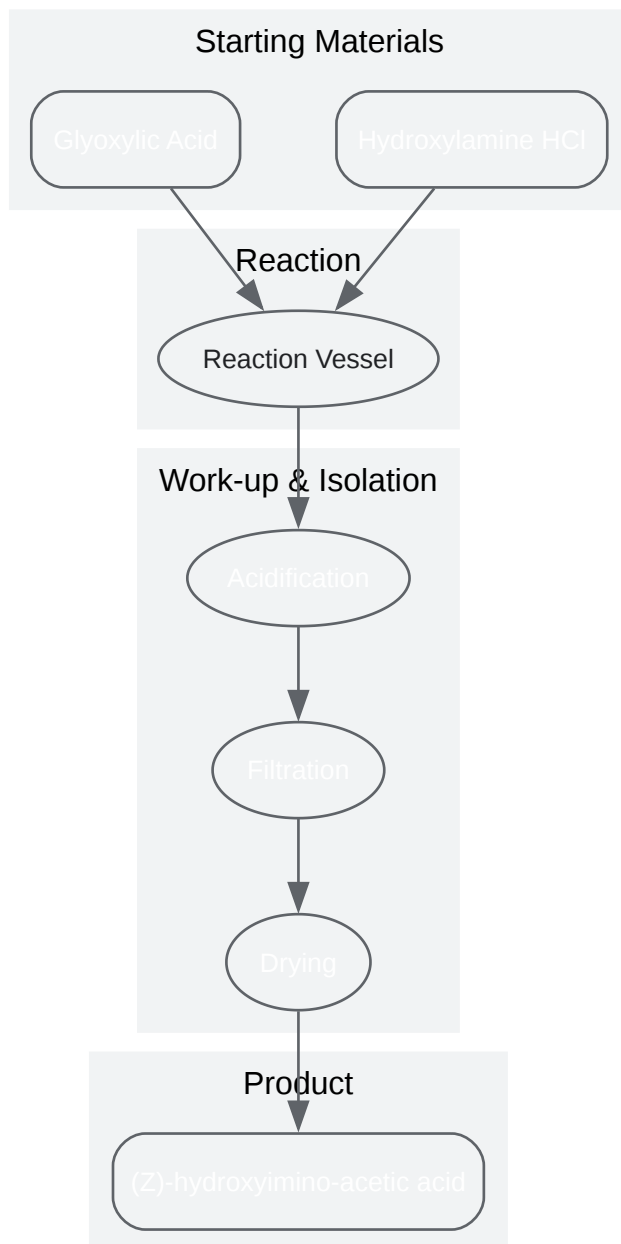
Protocol 2: From Chloral Hydrate and Hydroxylamine Hydrochloride

This method provides a high-yield route to 2-(hydroxyimino)acetic acid.

- Reactants: Chloral hydrate, Hydroxylamine hydrochloride.
- Solvent: Water.
- Procedure:
 - Charge a reaction vessel with water, hydroxylamine hydrochloride, and chloral hydrate.
 - Heat the mixture to around 50°C and stir for approximately 10 hours.
 - Concentrate the reaction mixture under reduced pressure.
 - Dry the resulting solid to obtain the product.

Below is a generalized workflow for the synthesis of (Z)-hydroxyimino-acetic acid.

Synthesis Workflow of (Z)-hydroxyimino-acetic acid



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A generalized workflow for the synthesis of (Z)-hydroxyimino-acetic acid.

Spectroscopic and Crystallographic Data

While detailed spectroscopic and crystallographic data for (Z)-hydroxyimino-acetic acid are not readily available in the public domain, the Z-configuration has been confirmed by these methods.[1] For researchers aiming to characterize this compound, the following are the expected spectral features.

4.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: A single proton signal for the methine proton is expected. The chemical shifts for the hydroxyl and carboxylic acid protons will be concentration and solvent-dependent, and these protons may exchange with deuterium in deuterated solvents.
- ^{13}C NMR: Two carbon signals are expected: one for the carboxylic carbon and one for the carbon of the C=N bond. The chemical shifts will be influenced by the electronegativity of the neighboring oxygen and nitrogen atoms.

4.2. Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum is expected to show characteristic absorption bands for the various functional groups present in the molecule.

Functional Group	Expected Wavenumber (cm^{-1})
O-H (Carboxylic acid)	3300 - 2500 (broad)
C=O (Carboxylic acid)	~1700
C=N (Oxime)	~1650
N-O (Oxime)	~950

Table 2: Expected FT-IR Absorption Bands for (Z)-hydroxyimino-acetic acid

4.3. Mass Spectrometry

The mass spectrum would show the molecular ion peak corresponding to the molecular weight of the compound (89.05 g/mol). Fragmentation patterns would likely involve the loss of small molecules such as H_2O , CO , and CO_2 .

4.4. X-ray Crystallography

Single-crystal X-ray diffraction studies have confirmed the Z-configuration of the molecule.^[1] These studies would provide precise information on bond lengths, bond angles, and the overall three-dimensional structure of the molecule in the solid state.

Coordination Chemistry

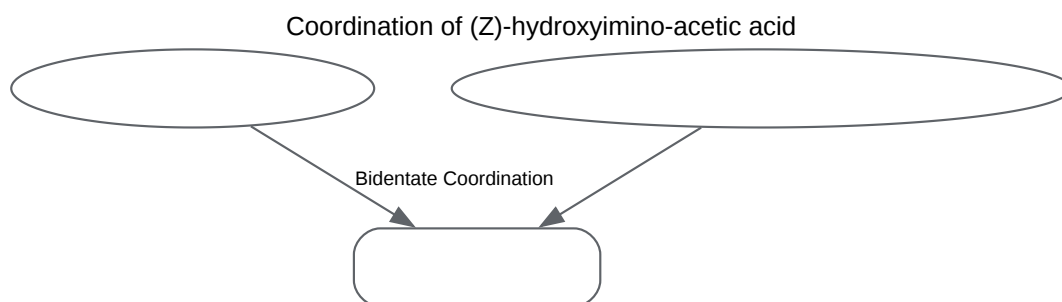
(Z)-hydroxyimino-acetic acid acts as a bidentate ligand, coordinating to metal ions through the oxime oxygen and one of the carboxylic oxygen atoms.^[1] This has implications for its use in the development of novel metal-organic frameworks (MOFs) and coordination polymers.

The stability constants ($\log \beta$) for the formation of complexes with some transition metal ions have been reported and are summarized in Table 3.

Metal Ion	Complex Stoichiometry (M:L)	$\log \beta$ (25°C, I = 0.1 M KCl)	Reference
Cu ²⁺	1:1	8.2 ± 0.1	[1]
Ni ²⁺	1:2	15.6 ± 0.2	[1]
Co ²⁺	1:1	6.8 ± 0.1	[1]

Table 3: Stability Constants of Metal Complexes with (Z)-hydroxyimino-acetic acid

The coordination behavior can be visualized as a logical relationship.



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Coordination of (Z)-hydroxyimino-acetic acid with a metal ion.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the direct involvement of (Z)-hydroxyimino-acetic acid in biological signaling pathways. However, the broader class of oxime-containing compounds has been shown to exhibit a range of biological activities, including roles as acetylcholinesterase reactivators and kinase inhibitors.[3]

The structural similarity of (Z)-hydroxyimino-acetic acid to glyoxylic acid, an intermediate in the glyoxylate cycle in plants, fungi, and bacteria, suggests a potential for interaction with metabolic pathways. In humans, glyoxylate is involved in the metabolism of amino acids and is implicated in conditions such as hyperoxaluria.[4][5] Recent studies have also shown that glyoxylic acid can promote myogenesis in cell cultures.

Given the biological relevance of both the oxime functional group and the glyoxylic acid backbone, further research into the biological activity of (Z)-hydroxyimino-acetic acid is warranted.

Applications and Future Directions

The ability of (Z)-hydroxyimino-acetic acid to form stable complexes with metal ions makes it a candidate for applications in materials science, such as the development of porous materials

for gas storage.[1] Its bifunctional nature also makes it a useful building block in the synthesis of more complex organic molecules, including pharmaceuticals.

For drug development professionals, the oxime moiety is a recognized pharmacophore.[3] The simple and well-defined structure of (Z)-hydroxyimino-acetic acid makes it an attractive scaffold for chemical modification to explore potential therapeutic activities.

Future research should focus on:

- Detailed spectroscopic and crystallographic characterization of the compound.
- Exploration of its coordination chemistry with a wider range of metal ions.
- In-depth investigation of its biological activity, including screening for enzymatic inhibition and effects on cellular signaling pathways.
- Utilization as a precursor in the synthesis of novel bioactive compounds.

Conclusion

(Z)-hydroxyimino-acetic acid is a molecule with well-defined chemical and physical properties and accessible synthetic routes. Its primary area of application to date has been in coordination chemistry. While its biological role remains largely unexplored, its structural features suggest that it may be a valuable tool for chemical biologists and medicinal chemists. This technical guide provides the foundational knowledge necessary to stimulate and support further research into this promising compound.

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References

- 1. Acetic acid, (hydroxyimino)-, (Z)- (62812-66-2) for sale [vulcanchem.com]

- 2. Acetic acid, (hydroxyimino)-, (Z)- | C₂H₃NO₃ | CID 6813801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Oximes: Novel Therapeutics with Anticancer and Anti-Inflammatory Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Glyoxylic acid - Wikipedia [en.wikipedia.org]
- 5. Human Metabolome Database: Showing metabocard for Glyoxylic acid (HMDB0000119) [hmdb.ca]
- To cite this document: BenchChem. [CAS number and molecular formula for (Z)-hydroxyimino-acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12441912#cas-number-and-molecular-formula-for-z-hydroxyimino-acetic-acid]

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